

Verosudil Stock Solution Preparation & Stability Guide

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Compound Focus: Verosudil Hydrochloride

CAS No.: 1414854-44-6

Cat. No.: S546704

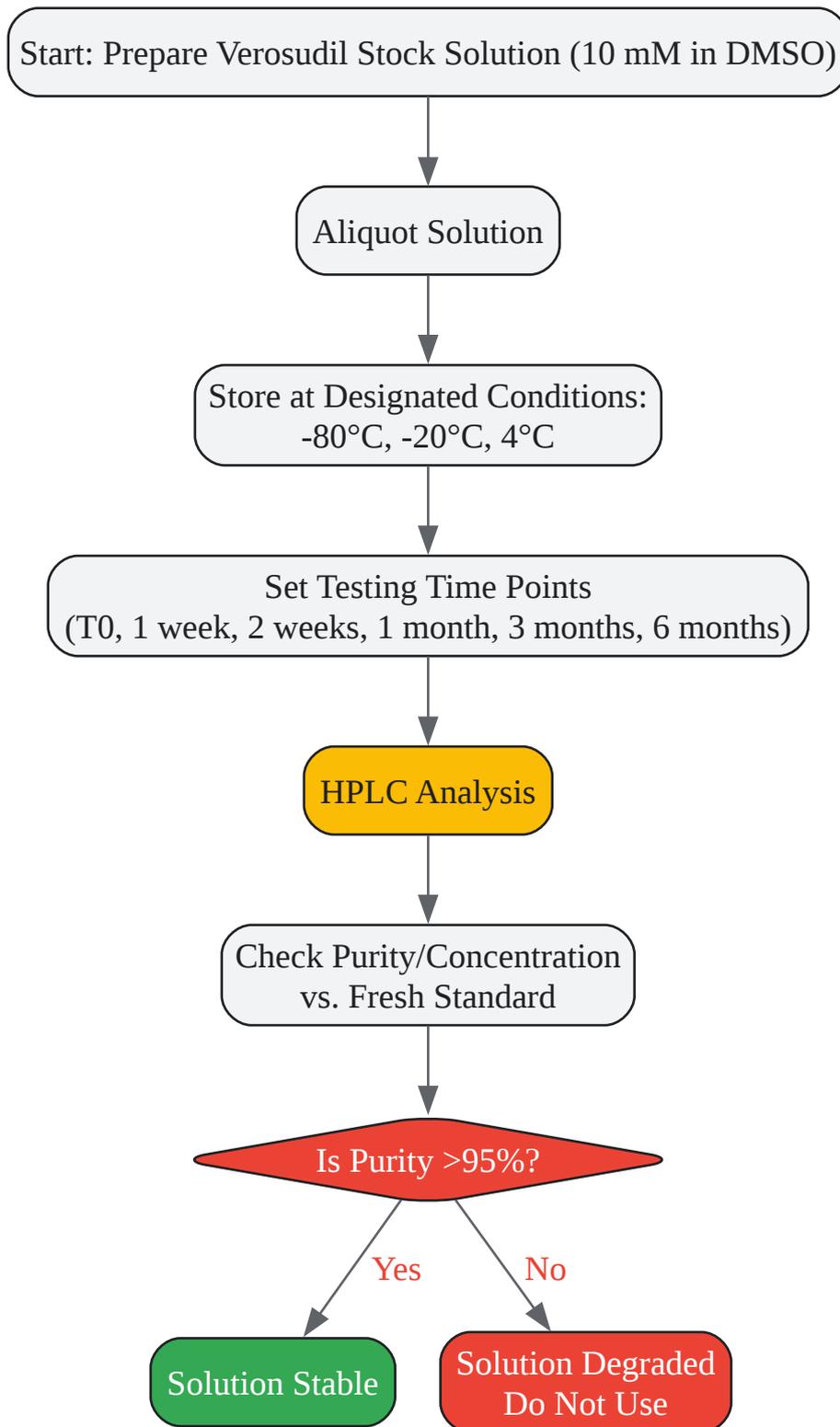
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Chemical Name: Verosudil (AR-12286) [1] **Molecular Weight:** 327.40 g/mol (Free base); 363.86 g/mol (Hydrochloride salt) [1] [2] **CAS No.:** 1414854-42-4 (Free base); 1414854-44-6 (Hydrochloride salt) [1] [2]

Aspect	Specification
Recommended Solvent	DMSO [1]
Typical Stock Concentration	10 mM (ready for reconstitution) [1]
Storage Temperature (Short-Term)	-20°C for 1 month [1]
Storage Temperature (Long-Term)	-80°C for 6 months [1]
Protective Measures	Aliquot to minimize freeze-thaw cycles; store under inert gas if possible

Establishing Stability: Experimental Protocol

As direct stability data for Verosudil is not available, you can establish the stability profile of your stock solutions in-house using this High-Performance Liquid Chromatography (HPLC) protocol.



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Materials and Methodology

- **HPLC System:** Agilent 1100 series or equivalent [3]
- **Column:** Agilent RX-sil 4.6 x 100 mm, 1.8 μm (or similar reverse-phase C18 column) [3]
- **Mobile Phase:** A suitable binary mixture. Example: **80:20 Hexane/Isopropanol** for normal phase. Ensure mobile phase is degassed and system is primed for pure organic solvents to prevent pressure instability [3].
- **Detection:** UV-Vis Detector. Set to an appropriate wavelength; consult UV spectrum if available.
- **Sample Preparation:** Dilute the stored Verosudil aliquots to a suitable concentration (e.g., 0.1 mg/mL) with a compatible solvent for injection.

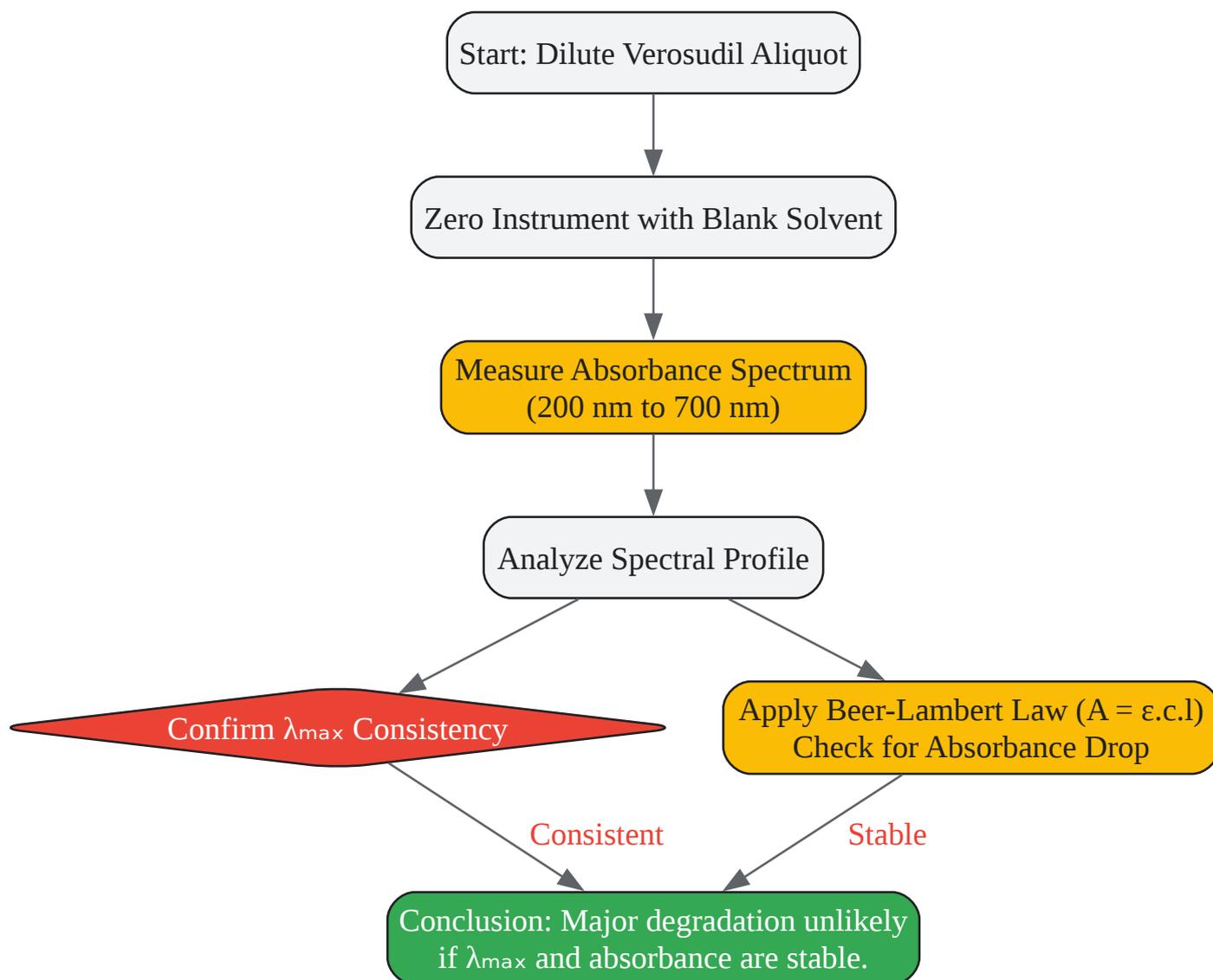
Analysis and Acceptance Criteria

Compare the HPLC chromatograms of aged samples against a freshly prepared standard.

- **Primary Metric: Peak Area and Retention Time.** A stable solution will show minimal change (<5%) in the main peak area and consistent retention time [3].
- **Purity Threshold:** The solution should be considered stable if the main peak area remains above **95%** of the original value, with no significant new degradation peaks appearing.

Stability-Indicating Assay Development with UV-Vis

UV-Vis spectroscopy can serve as a rapid, initial check for major degradation, especially if a characteristic spectrum or a change in the absorption profile is observed upon decomposition.



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Instrument Parameters [4] [5]:

- **Light Source:** Deuterium lamp (UV region)
- **Cuvette:** Quartz (required for UV light)
- **Path Length:** 1 cm
- **Scan Range:** 200 nm to 400 nm (covering UV)

Frequently Asked Questions (FAQs)

Q1: What is the definitive shelf-life of a 10 mM Verosudil stock solution in DMSO? There is no publicly available, peer-reviewed data specifying the exact shelf-life. The supplier, MedChemExpress, suggests that solutions stored at -20°C are stable for 1 month and at -80°C for 6 months [1]. It is highly recommended that you validate this for your specific conditions using the HPLC protocol above.

Q2: Why does my HPLC pressure fluctuate when using highly organic mobile phases? Pumping pure organic solvents like dichloromethane or acetonitrile can cause check valve malfunctions due to their low viscosity and inability to properly wet the seal [3]. Adding a small portion of a more viscous solvent (like isopropanol) to your mobile phase or ensuring all pump channels are properly primed can resolve this. Using piston seals designed for normal-phase solvents may also be necessary [3].

Q3: My stock solution has undergone multiple freeze-thaw cycles. Is it still usable? The integrity of the solution is questionable. Each freeze-thaw cycle can accelerate degradation. You should assess its stability by comparing its HPLC chromatogram and UV-Vis spectrum against a freshly prepared standard or a reference aliquot stored continuously at -80°C. Look for changes in the main peak and the appearance of new peaks.

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